

4-(phenylthio)phenol in flame retardant synthesis

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Compound Focus: 4-(Phenylthio)phenol

CAS No.: 5633-55-6

Cat. No.: S683716

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Chemical Profile of 4-(Phenylthio)phenol

The table below summarizes the basic identifying information and physical properties of **4-(Phenylthio)phenol**.

Property	Description
CAS Number	5633-55-6 [1] [2] [3]
IUPAC Name	4-(phenylsulfanyl)phenol [1] [2] [3]
Molecular Formula	C ₁₂ H ₁₀ OS [1] [2]
Molecular Weight	202.27 g/mol [1] [2]
Melting Point	108-110 °C [2]
Boiling Point	133 °C / 0.1 mm [2]
Density	1.250 [2]
Purity	Available from 95% to 99% [2] [3]

Property	Description
Physical Form	Solid (can also be a liquid or semi-solid lump) [2] [3]

Potential Applications and Synthesis Context

While direct protocols are unavailable, the search results indicate the context in which this chemical is used.

- **General Use:** **4-(Phenylthio)phenol** is commonly used as a **reagent in organic synthesis** for constructing complex molecules [1].
- **Flame Retardant Role:** Phenolic compounds like **4-(Phenylthio)phenol** are known to have applications in the production of plastics, adhesives, and coatings to **improve thermal stability and flame resistance** [1]. It can specifically be used in the **synthesis of m-aryloxy phenols**, which are a class of compounds with flame retardant applications [1].
- **As a Synthetic Intermediate:** The compound can undergo various reactions, such as **electrophilic aromatic substitution** and **oxidation**, making it a versatile building block for synthesizing more complex flame retardant molecules [1].

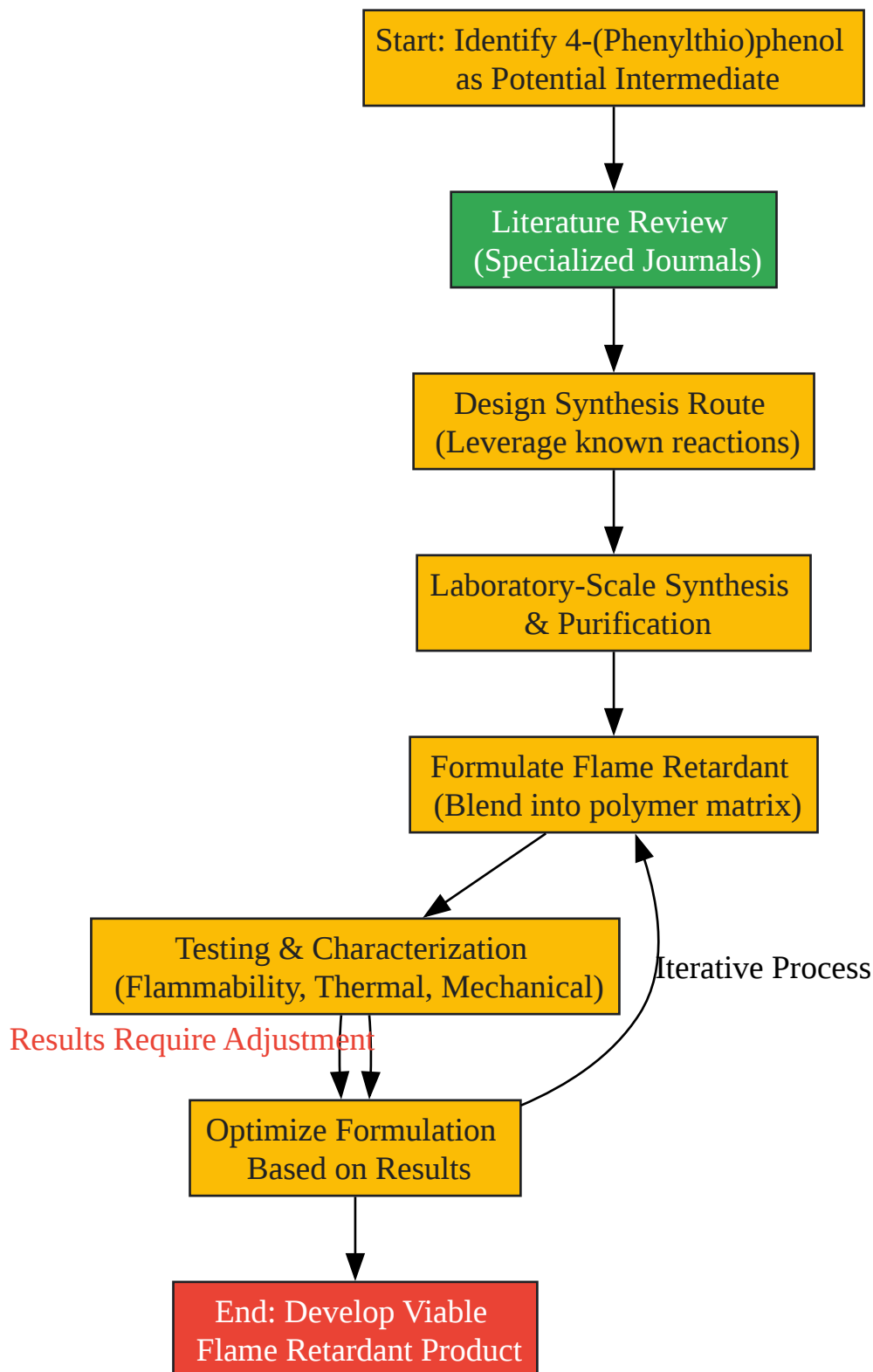
Handling and Safety Information

Handling this compound requires standard safety precautions for laboratory chemicals.

- **Hazard Statements:** The compound has risk statements R36/37/38, indicating it may cause irritation to the eyes, respiratory system, and skin [2].
- **Safety Statements:** The associated safety statements are S26 and S36/37/39, advising that in case of contact with eyes, rinse immediately with plenty of water and seek medical advice. It also recommends wearing suitable protective clothing, gloves, and eye/face protection [2].
- **Storage:** Recommended storage conditions are in a **refrigerator, under an inert atmosphere** [2]. Another source suggests keeping it in a dark place, at room temperature, and under an inert atmosphere [3].

Suggested Research and Development Path

To proceed with using **4-(Phenylthio)phenol** in flame retardant synthesis without specific public protocols, you may need to adopt a research and development approach.



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Alternative Avenues for Information

Given the lack of direct technical notes, you might find the following strategies helpful.

- **Search Specialized Databases:** Focus your search on **scientific literature databases** like SciFinder, Reaxys, ScienceDirect, or Scopus. These platforms often contain full-text articles with detailed experimental sections that are not indexed by general search engines [1].
- **Consult Supplier MSDS:** While a full protocol may not be available, the **Material Safety Data Sheet (MSDS)** for the compound, which can be requested from suppliers, may contain some handling and safety information [1] [3].
- **Explore Patent Literature:** The synthesis and application of novel flame retardants are frequently covered in patents. The note on ChemicalBook that this product may be related to "patent products" suggests this could be a relevant area to investigate [2].

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References

1. Buy 4-(Phenylthio)phenol | 5633-55-6 [smolecule.com]
2. 4-PHENYLTHIOPHENOL CAS#: 5633-55-6 [chemicalbook.com]
3. 4-(Phenylsulfanyl)phenol | 5633-55-6 [sigmaaldrich.com]

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